

Essential Safety and Logistical Information for Handling (R)-ONO-2952

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Compound of Interest

Compound Name: (R)-ONO-2952

Cat. No.: B10829530

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **(R)-ONO-2952**, a potent, selective, and orally active TSPO antagonist.^[1] Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity.

Hazard Identification and Risk Assessment

(R)-ONO-2952 is a potent compound, necessitating a thorough risk assessment before any handling activities. The primary risks associated with powdered potent compounds are inhalation of airborne particles and dermal exposure. A risk-based approach to selecting controls and Personal Protective Equipment (PPE) is critical to minimize exposure.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the cornerstone of safe handling. The following table summarizes the recommended PPE for various laboratory activities involving **(R)-ONO-2952**.

| Activity | Recommended PPE | Rationale |
|----------------------------------|---|---|
| Receiving and Unpacking | - Nitrile Gloves- Lab Coat- Safety Glasses with Side Shields | To protect against potential external contamination of the shipping container. |
| Weighing and Aliquoting (Powder) | - Primary Engineering Control: Chemical Fume Hood or Glove Box- Respiratory Protection: N95 or higher rated respirator (PAPR recommended for larger quantities)[2]- Hand Protection: Double-gloving with nitrile gloves[3]- Body Protection: Disposable lab coat or gown with knit cuffs[2]- Eye Protection: Chemical splash goggles or a full-face shield[2] | High risk of aerosolization of fine powder. Engineering controls are the first line of defense. Full PPE is mandatory to prevent inhalation and skin contact. |
| Solubilization and Dilution | - Primary Engineering Control: Chemical Fume Hood- Hand Protection: Nitrile gloves- Body Protection: Lab coat- Eye Protection: Safety glasses with side shields | The risk of aerosolization is lower once the compound is in solution, but splash hazards remain. |
| In-vitro / In-vivo Dosing | - Hand Protection: Appropriate chemical-resistant gloves- Body Protection: Lab coat- Eye Protection: Safety glasses | Focus on preventing accidental skin and eye contact during experimental procedures. |
| Waste Disposal | - Nitrile Gloves- Lab Coat- Safety Glasses | To protect against residual contamination on waste materials. |

Engineering Controls

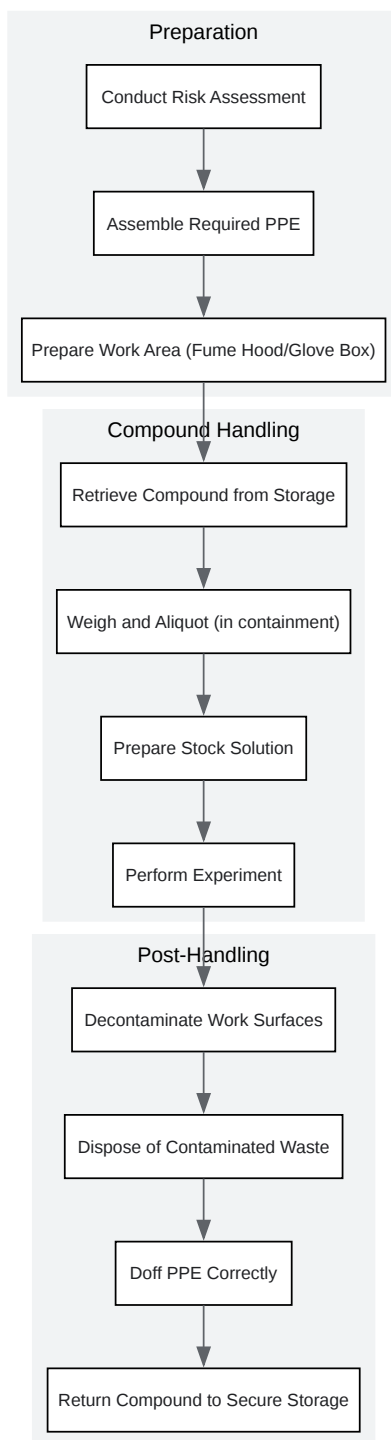
Whenever possible, engineering controls should be the primary method of exposure reduction.

| Control Measure | Application |
|----------------------------------|--|
| Chemical Fume Hood | Essential for all operations involving the handling of powdered (R)-ONO-2952 and for preparing solutions. |
| Glove Box / Containment Isolator | Recommended for frequent handling of larger quantities of the powdered compound to provide a higher level of containment. |
| Vented Balance Enclosure | A specialized fume hood for weighing potent powders to minimize air turbulence and ensure accurate measurements while maintaining containment. |

Handling Procedures and Operational Plan

A systematic workflow is critical to ensure safety at every stage of handling **(R)-ONO-2952**.

Workflow for Safe Handling of (R)-ONO-2952



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Workflow for Safe Handling of (R)-ONO-2952

Disposal Plan

All materials that come into contact with **(R)-ONO-2952** must be treated as hazardous waste.

| Waste Type | Disposal Procedure |
|--|--|
| Contaminated Solid Waste(e.g., pipette tips, tubes, gloves, bench paper) | - Collect in a dedicated, clearly labeled, sealed hazardous waste container.- Do not mix with non-hazardous waste. |
| Contaminated Liquid Waste(e.g., unused solutions, rinsing solvents) | - Collect in a sealed, labeled, and appropriate solvent-resistant waste container.- Follow institutional guidelines for chemical waste disposal. |
| Contaminated Sharps(e.g., needles, syringes) | - Dispose of immediately in a designated sharps container for hazardous chemical waste. |

Follow all local and institutional regulations for the disposal of hazardous chemical waste.

Emergency Procedures

| Situation | Immediate Action |
|--------------|--|
| Skin Contact | - Immediately flush the affected area with copious amounts of water for at least 15 minutes.- Remove contaminated clothing.- Seek medical attention. |
| Eye Contact | - Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.- Seek immediate medical attention. |
| Inhalation | - Move the individual to fresh air.- If breathing is difficult, provide respiratory support.- Seek immediate medical attention. |
| Spill | - Evacuate the immediate area.- Alert others and the laboratory safety officer.- For a small spill of powder, gently cover with a damp paper towel to avoid raising dust. For a liquid spill, absorb with an inert material.- Decontaminate the area using an appropriate cleaning agent.- All spill cleanup materials must be disposed of as hazardous waste. |

This guide is intended to supplement, not replace, comprehensive laboratory safety training and institutional protocols. Always consult the specific Safety Data Sheet (SDS) for **(R)-ONO-2952** and your institution's safety guidelines before commencing any work.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]

- 3. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
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